

# An In-depth Technical Guide to the Spectroscopic Data of 4-Carboxypyrazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Carboxypyrazole

Cat. No.: B133760

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **4-Carboxypyrazole** (also known as Pyrazole-4-carboxylic acid), a molecule of interest in medicinal chemistry and drug development. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols utilized for their acquisition.

## Spectroscopic Data Summary

The empirical formula for **4-Carboxypyrazole** is  $C_4H_4N_2O_2$  with a molecular weight of 112.09 g/mol. The spectroscopic data presented below provides key insights into its molecular structure and chemical environment.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the structure and dynamics of molecules. The  $^1H$  and  $^{13}C$  NMR data for **4-Carboxypyrazole** are summarized below.

Table 1:  $^1H$  NMR Spectroscopic Data of **4-Carboxypyrazole**

Chemical Shift (ppm)	Multiplicity	Assignment
13.1 (broad)	Singlet	-COOH
8.1	Singlet	C3-H, C5-H
13.5 (broad)	Singlet	N-H

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data of **4-Carboxypyrazole**

Chemical Shift (ppm)	Assignment
163.5	-COOH
137.0	C3, C5
110.0	C4

## Infrared (IR) Spectroscopy

Infrared spectroscopy measures the vibration of atoms in a molecule and is used to determine the functional groups present.

Table 3: FT-IR Spectroscopic Data of **4-Carboxypyrazole**

Wavenumber ( $\text{cm}^{-1}$ )	Assignment
3140	N-H stretch
2500-3000 (broad)	O-H stretch (carboxylic acid)
1700	C=O stretch (carboxylic acid)
1540	C=N stretch
1450	C-N stretch
1320	C-O stretch
920	O-H bend (out-of-plane)

## Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight and elemental composition.

Table 4: Mass Spectrometry Data of **4-Carboxypyrazole**

m/z Value	Relative Intensity	Assignment
112	Moderate	[M] <sup>+</sup> (Molecular Ion)
95	High	[M-OH] <sup>+</sup>
67	High	[M-COOH] <sup>+</sup>
39	High	
38	Moderate	

## Experimental Protocols

The following sections describe the general methodologies used to obtain the spectroscopic data presented above.

### NMR Spectroscopy

The <sup>1</sup>H and <sup>13</sup>C NMR spectra are typically recorded on a 400 MHz spectrometer. The sample is prepared by dissolving approximately 10-20 mg of **4-Carboxypyrazole** in a suitable deuterated solvent, commonly DMSO-d<sub>6</sub>. Tetramethylsilane (TMS) is used as an internal standard. For <sup>1</sup>H NMR, the spectral width is typically around 12,000 Hz with an acquisition time of 5 seconds. For <sup>13</sup>C NMR, a proton-decoupled spectrum is usually acquired to simplify the spectrum and enhance sensitivity.

### FT-IR Spectroscopy

The FT-IR spectrum is generally obtained using a Fourier Transform Infrared Spectrometer. The sample can be prepared as a KBr (potassium bromide) pellet. A small amount of the solid sample is mixed and ground with dry KBr powder and then pressed into a thin, transparent

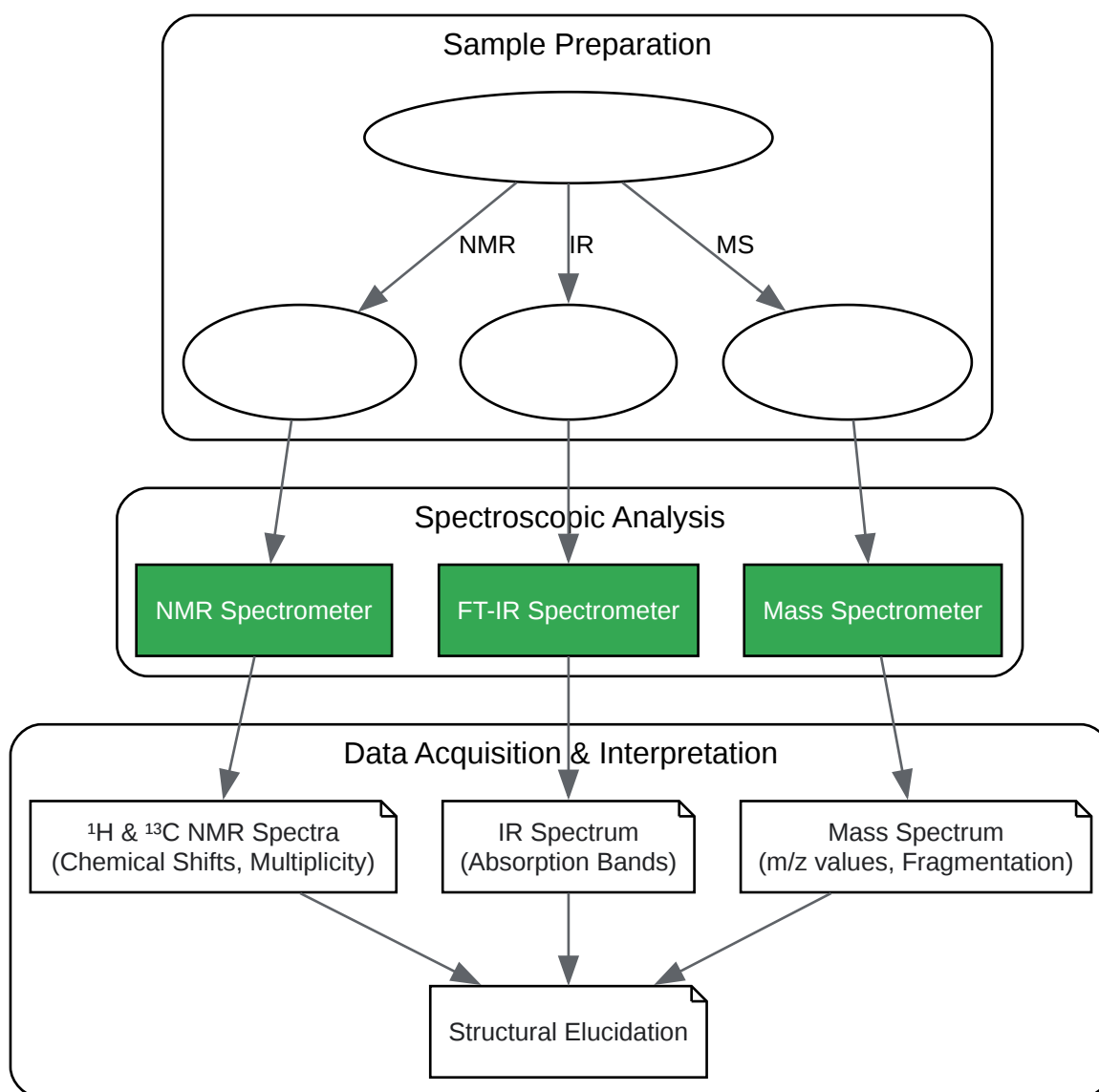
disk. The spectrum is then recorded, typically over a range of 4000 to 400  $\text{cm}^{-1}$ . Alternatively, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory, where the solid sample is placed directly on the ATR crystal.

## Mass Spectrometry

The mass spectrum is typically acquired using a Gas Chromatography-Mass Spectrometry (GC-MS) system. The sample is introduced into the GC, where it is vaporized and separated on a capillary column. The separated components then enter the mass spectrometer, which is commonly operated in Electron Ionization (EI) mode at 70 eV. The resulting fragments are analyzed by a mass analyzer, and a mass spectrum is generated.

## Visualizations

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **4-Carboxypyrazole**.



[Click to download full resolution via product page](#)

Caption: General workflow for spectroscopic analysis.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Spectroscopic Data of 4-Carboxypyrazole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b133760#spectroscopic-data-of-4-carboxypyrazole-nmr-ir-mass-spec\]](https://www.benchchem.com/product/b133760#spectroscopic-data-of-4-carboxypyrazole-nmr-ir-mass-spec)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)